

An In-depth Technical Guide to the Audio-Magnetotelluric (AMT) Method

Author: BenchChem Technical Support Team. **Date:** December 2025

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The Audio-Magnetotelluric (AMT) method is a passive electromagnetic geophysical technique used to determine the electrical resistivity structure of the shallow subsurface, typically to depths of up to 1-2 kilometers.^{[1][2]} By measuring natural variations in the Earth's electric and magnetic fields, the AMT method can map geological structures, making it a valuable tool in various fields, including mineral and geothermal exploration, groundwater mapping, and fault zone characterization.^{[3][4]} This guide provides a comprehensive technical overview of the AMT method for researchers, scientists, and drug development professionals, detailing its principles, experimental protocols, data presentation, and processing workflows.

Core Principles

The AMT method is based on the principle of electromagnetic induction. Natural electromagnetic signals, primarily generated by worldwide lightning activity (sferics) at frequencies above 1 Hz and by interactions between the solar wind and the Earth's magnetosphere at lower frequencies, propagate through the Earth-ionosphere waveguide.^[4] These electromagnetic waves induce telluric currents in the subsurface. The relationship between the orthogonal horizontal components of the electric field (E) and the magnetic field (H) at the surface is a function of the subsurface's electrical resistivity.

The depth of investigation in an AMT survey is inversely proportional to the frequency of the electromagnetic waves; higher frequencies provide information about shallower depths with higher resolution, while lower frequencies penetrate deeper into the Earth.^[2] The fundamental parameter calculated in AMT is the impedance tensor (Z), which is the ratio of the electric field

to the magnetic field in the frequency domain. From the impedance tensor, the apparent resistivity and phase can be determined, which are then used to create models of the subsurface resistivity distribution.

A variation of this technique is the Controlled Source Audio-Magnetotelluric (CSAMT) method, which utilizes an artificial transmitter to generate the electromagnetic signals. This approach offers a higher signal-to-noise ratio and is particularly useful in areas with high levels of cultural noise or when the natural signal is weak.[5]

Experimental Protocol: Data Acquisition

A successful AMT survey requires careful planning and execution of the data acquisition process. The following steps outline a typical experimental protocol for a tensor AMT survey, which measures two orthogonal components of both the electric and magnetic fields.

Site Selection and Survey Design

- **Objective Definition:** Clearly define the geological question to be answered, as this will guide the survey layout, station spacing, and required depth of investigation.
- **Logistical Planning:** Conduct a reconnaissance of the survey area to identify potential sources of cultural noise (e.g., power lines, pipelines, buildings), which can significantly degrade data quality.[6] Select station locations that are as far as possible from these sources.
- **Survey Layout:** Design the survey layout, which can be a series of profiles or a grid of stations. The station spacing will depend on the desired lateral resolution and the depth of the target. For detailed near-surface investigations, station spacing may be on the order of tens of meters, while for deeper targets, it can be several hundred meters.

Instrumentation and Field Setup

A standard AMT station consists of the following components:

- **Data Acquisition System:** A multi-channel data logger with a GPS for accurate timing and location.

- **Electric Field Sensors:** Non-polarizable electrodes (e.g., lead-lead chloride, copper-copper sulfate) are used to measure the potential difference in the electric field. Typically, four electrodes are arranged in a cross-like pattern to measure the E_x and E_y components. The dipole lengths (distance between electrodes) are typically between 50 and 100 meters.
- **Magnetic Field Sensors:** High-sensitivity induction coil magnetometers are used to measure the time-varying magnetic field. Two coils are buried horizontally to measure the H_x and H_y components, and a third can be used to measure the vertical component (H_z), which is useful for identifying lateral conductivity contrasts.
- **Power Source:** Batteries to power the data acquisition system.

The field setup procedure is as follows:

- **Station Location:** Precisely locate the station using GPS.
- **Electrode Installation:** Dig shallow holes for the four electrodes in a north-south and east-west orientation. Ensure good electrical contact with the ground by watering the soil around the electrodes if necessary.
- **Magnetic Sensor Installation:** Bury the magnetic sensors in shallow trenches to shield them from wind and temperature variations, which can introduce noise. The sensors must be precisely leveled and oriented.
- **Cable Connection:** Connect the electrodes and magnetic sensors to the data acquisition unit.
- **System Check:** Power on the system and perform a functionality check to ensure all components are working correctly and recording data.

Data Recording

Data is typically recorded as time series of the electric and magnetic field components. The recording duration at each station can range from 30 minutes to several hours, depending on the desired signal-to-noise ratio and the lowest frequency of interest.^[3] Longer recording times are generally required for lower frequencies.

Data Presentation

The raw time-series data is processed to yield frequency-domain parameters, which are then used for interpretation. A common way to present the processed data for a single station is in a sounding curve, which plots apparent resistivity and phase as a function of frequency. For a 2D survey line, the data is often presented as pseudosections, which are contoured plots of apparent resistivity and phase as a function of station location and frequency.

The following table provides a hypothetical example of a processed AMT sounding data set for a single station.

Frequency (Hz)	Apparent Resistivity (Ohm-m)	Phase (degrees)	Tipper Magnitude
10000	150	40	0.05
5000	120	42	0.08
1000	80	50	0.12
500	60	55	0.15
100	40	65	0.20
50	30	70	0.22
10	20	75	0.25
1	15	80	0.28

Data Processing and Inversion

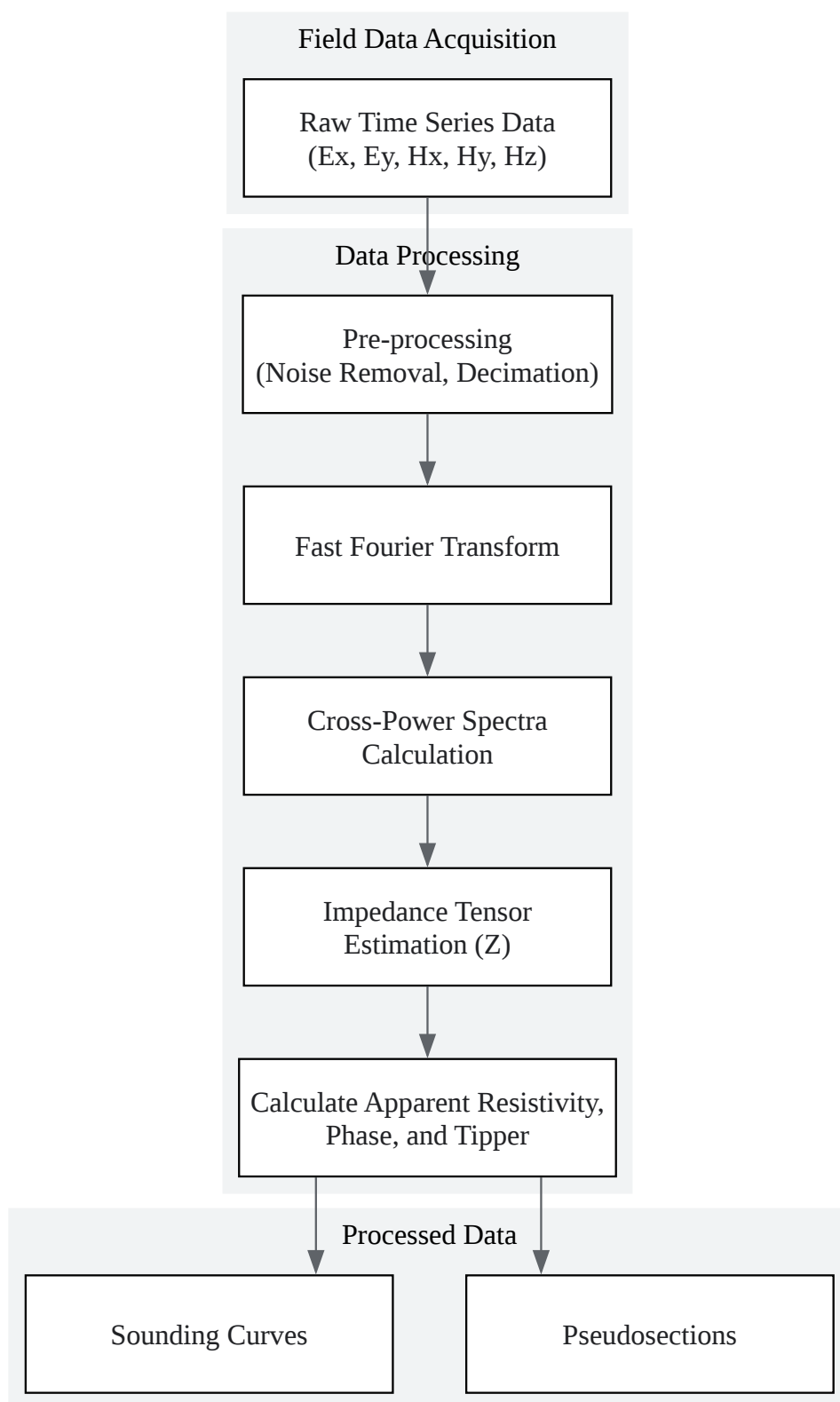
The goal of AMT data processing is to convert the raw time-series data into reliable estimates of the impedance tensor and other transfer functions. This is a multi-step process that involves several quality control checks.

Data Processing Workflow

The general workflow for processing AMT data is as follows:

- **Data Pre-processing:** The raw time-series data is first visually inspected for any obvious noise spikes or gaps. Noisy segments may be removed.
- **Fourier Transform:** The time-series data is converted into the frequency domain using the Fast Fourier Transform (FFT).^[7]
- **Cross-Power Spectra Calculation:** The cross-power spectra between the electric and magnetic field components are calculated.
- **Impedance Tensor Estimation:** The impedance tensor (Z) is estimated from the cross-power spectra. Robust processing techniques are often used to minimize the influence of noise.
- **Calculation of Apparent Resistivity and Phase:** The apparent resistivity and phase are calculated from the components of the impedance tensor.
- **Tipper Calculation:** The tipper, which relates the vertical magnetic field to the horizontal magnetic fields, is also calculated. It is sensitive to lateral changes in conductivity.
- **Data Quality Analysis:** The quality of the processed data is assessed using parameters such as coherence between the electric and magnetic fields.^[1]

The following diagram illustrates the data processing workflow:



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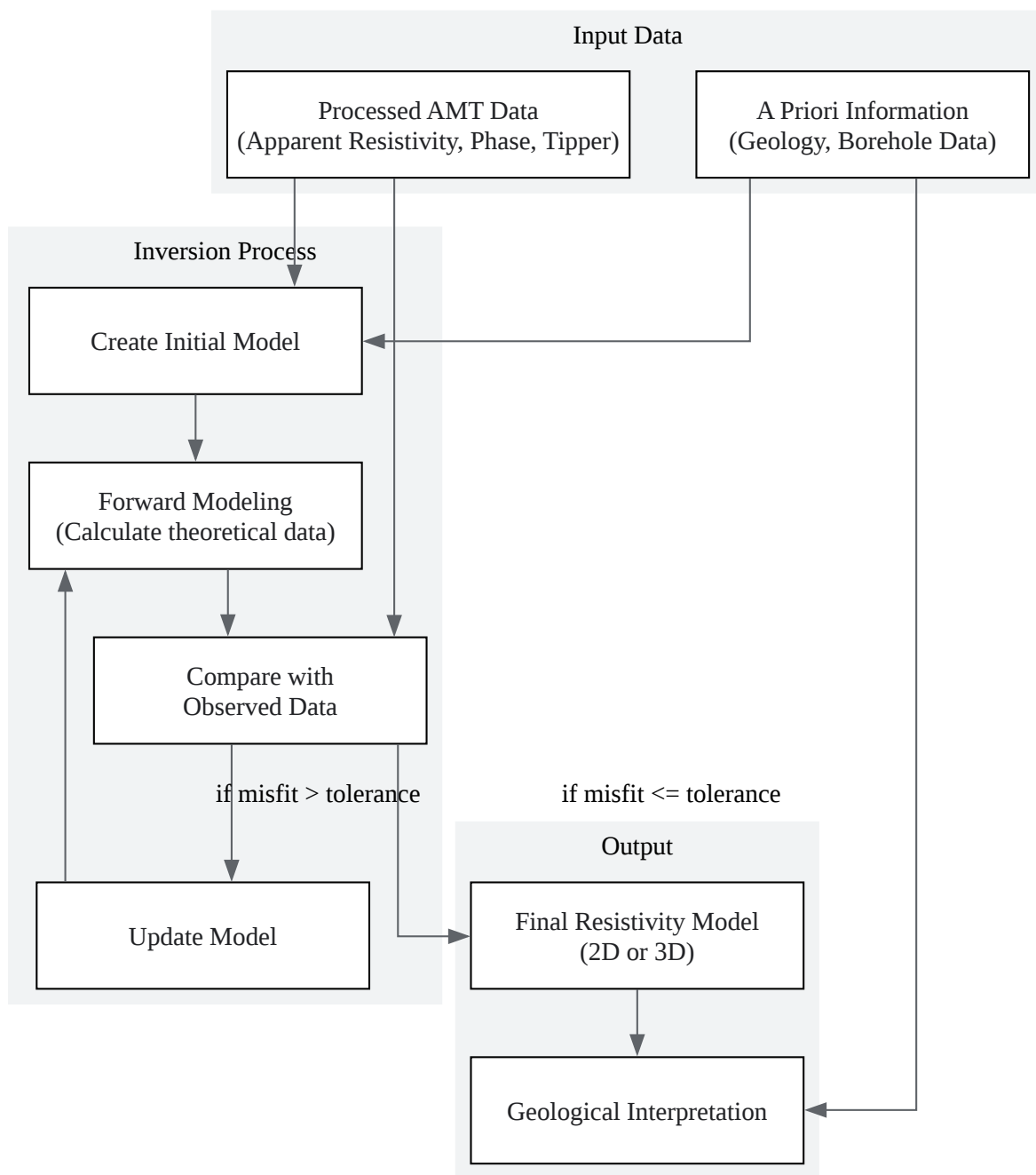
AMT Data Processing Workflow

Data Inversion and Modeling

The final step in the interpretation of AMT data is to create a model of the subsurface resistivity distribution. This is achieved through a process called inversion. Inversion is a mathematical technique that attempts to find a resistivity model that is consistent with the observed data.

Modern inversion algorithms can generate 2D or 3D resistivity models from the AMT data.[8] These models provide a cross-section or a volume image of the subsurface, highlighting areas of high and low resistivity. The interpretation of these models, often in conjunction with other geological and geophysical data, allows for the characterization of the subsurface geology.

The following diagram illustrates the logical relationship in the inversion process:



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AMT Data Inversion Workflow

Conclusion

The Audio-Magnetotelluric method is a powerful and versatile geophysical tool for imaging the shallow subsurface. Its passive nature and relatively simple field logistics make it a cost-effective technique for a wide range of applications. By understanding the core principles, following a rigorous experimental protocol, and applying advanced data processing and inversion techniques, researchers can obtain reliable models of the subsurface resistivity structure, leading to valuable insights in mineral and energy exploration, hydrogeology, and geological hazard assessment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Audio-Magnetotelluric (AMT) Method]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051145#what-is-the-audio-magnetotelluric-method]

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